

# Acetochlor ESA CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetochlor esa

Cat. No.: B060570

[Get Quote](#)

## An In-depth Technical Guide to Acetochlor ESA

This technical guide provides a comprehensive overview of Acetochlor ethanesulfonic acid (ESA), a significant metabolite of the herbicide acetochlor. This document is intended for researchers, scientists, and professionals in drug development and environmental science, offering detailed chemical and physical properties, along with insights into its detection and toxicological profile.

## Core Chemical and Physical Properties

**Acetochlor ESA** is the primary degradation product of acetochlor, a widely used herbicide. Understanding its fundamental properties is crucial for its analysis and toxicological assessment.

Property	Value	Citation
CAS Number	187022-11-3	[1]
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>5</sub> S	[1]
Molecular Weight	315.39 g/mol	[1]
IUPAC Name	2-[N-(ethoxymethyl)-2-ethyl-6-methylanilino]-2-oxoethanesulfonic acid	[1]

The sodium salt of **Acetochlor ESA** is also a common form for analytical standards.

Property	Value	Citation(s)
CAS Number	947601-84-5	[2][3][4][5]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> NNaO <sub>5</sub> S	[4][6][7]
Molecular Weight	337.37 g/mol	[2][3][4][5][6]

## Toxicological and Safety Information

**Acetochlor ESA** is recognized as a contaminant in groundwater and food, which necessitates a thorough understanding of its potential health risks.

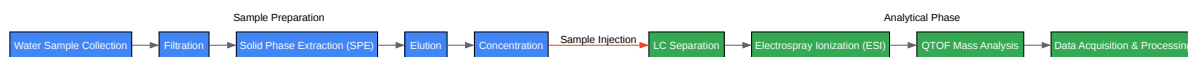
Hazard Classifications:

- Acute Toxicity 4 (Oral)
- Eye Irritation 2
- Skin Irritation 2
- Specific Target Organ Toxicity, Single Exposure 3 (Respiratory system)

## Experimental Protocols & Detection

The detection and quantification of **Acetochlor ESA** in environmental and biological samples are critical for monitoring and risk assessment. A common analytical technique is Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight Mass Spectrometry (LC-ESI-QTOF).

A generalized experimental workflow for the analysis of **Acetochlor ESA** in water samples is outlined below.



[Click to download full resolution via product page](#)

A generalized workflow for the analysis of **Acetochlor ESA**.

## Mass Spectrometry Data

Mass spectrometry is a key technique for the identification and quantification of **Acetochlor ESA**. The following table summarizes key parameters from an LC-ESI-QTOF analysis.<sup>[1]</sup>

Parameter	Value
Instrument	Bruker maXis Impact
Ionization Mode	ESI
Fragmentation	CID (Collision-Induced Dissociation)
Collision Energy	10 eV
Precursor Adduct	[M+H] <sup>+</sup>
Precursor m/z	316.1213
Column	Acclaim RSLC C18, 2.2μm, 2.1x100mm

Note: Further in-depth experimental protocols and signaling pathway information for **Acetochlor ESA** are not readily available in the public domain and would likely require access to specialized toxicology databases and research papers.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetochlor ESA | C<sub>14</sub>H<sub>21</sub>NO<sub>5</sub>S | CID 6426848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Acetochlor ESA sodium salt - 2-[(Ethoxymethyl)(2-ethyl-6-methylphenyl) amino]-2-oxo-ethanesulfonic acid sodium salt, Acetochlor ethanesulfonic acid sodium salt [sigmaaldrich.com]
- 4. Acetochlor ESA Sodium Salt | LGC Standards [lgcstandards.com]
- 5. Acetochlor-ethane sulfonic acid (ESA) sodium [lgcstandards.com]
- 6. Acetochlor-ethane sulfonic acid (ESA) sodium | CymitQuimica [cymitquimica.com]
- 7. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Acetochlor ESA CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060570#acetochlor-esa-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)